

Personal protective equipment for handling (S)-MCOPPB

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Compound of Interest

Compound Name: (S)-MCOPPB

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Essential Safety and Handling Guide for (S)-MCOPPB

(S)-MCOPPB is a potent and selective non-peptide agonist for the nociceptin/orphanin FQ (NOP) receptor, investigated for its anxiolytic and senolytic effects.^{[1][2][3][4]} As a pharmacologically active compound intended for research, it requires careful handling to ensure the safety of laboratory personnel and prevent contamination. This guide provides essential procedural information for the safe handling and disposal of **(S)-MCOPPB**.

Hazard Assessment and Engineering Controls

Given that **(S)-MCOPPB** is a potent research chemical, a thorough hazard assessment is the first critical step.^[5] While a specific Safety Data Sheet (SDS) for the (S)-enantiomer is not readily available, the precautionary measures should be based on its high potency and the known hazards of similar research compounds. For potent compounds where comprehensive toxicological data is unavailable, a conservative approach is recommended, treating the substance as potentially hazardous upon inhalation, ingestion, and skin contact.^[6]

Primary Engineering Controls:

- Containment: All work involving solid **(S)-MCOPPB**, such as weighing and preparing stock solutions, should be performed in a certified chemical fume hood, a glove box, or a similar ventilated enclosure to minimize the risk of inhalation.^[7]

- Ventilation: Ensure adequate general laboratory ventilation to supplement primary engineering controls.[7]

Personal Protective Equipment (PPE)

A multi-layered PPE approach is essential as the "last line of defense" against exposure.[8] The minimum required PPE for handling **(S)-MCOPPB** includes:

- Body Protection: A flame-resistant laboratory coat, fully buttoned, is required at all times.[9]
- Hand Protection: Due to the unknown skin absorption risks of **(S)-MCOPPB**, double-gloving with nitrile gloves is recommended.[9][10] For extended handling or when there is a higher risk of splashes, consider using a more robust glove, such as a flexible laminate (e.g., Silver Shield), under a pair of nitrile gloves.[9] Always consult the glove manufacturer's chemical resistance guide.
- Eye and Face Protection: ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement.[9][10] When handling solutions with a splash hazard, a face shield should be worn in addition to safety glasses or goggles.[9][10]
- Respiratory Protection: For operations with a high potential for aerosol generation that cannot be adequately contained within a fume hood, a NIOSH-approved respirator may be necessary. The selection of the respirator should be based on a formal risk assessment.[11]
- Footwear: Closed-toe shoes must be worn in the laboratory at all times.[9]

Operational Plan: Step-by-Step Handling Procedures

a. Preparation and Weighing:

- Designate a Workspace: Clearly designate an area for handling **(S)-MCOPPB** within a fume hood.
- Gather Materials: Before starting, ensure all necessary equipment (spatulas, weigh boats, vials, solvents) and waste containers are inside the fume hood.
- Don PPE: Put on all required PPE before entering the designated handling area.

- Weighing: Carefully weigh the powdered **(S)-MCOPPB**. Use a microbalance inside the fume hood if available. Avoid creating dust. If any material is spilled, decontaminate the area immediately (see section 5).

b. Solution Preparation:

- **(S)-MCOPPB** is soluble in water.[\[3\]](#)
- Add Solvent: Slowly add the solvent to the vial containing the weighed **(S)-MCOPPB** to avoid splashing.
- Ensure Dissolution: Cap the vial and mix gently by inversion or vortexing until the solid is fully dissolved.

Disposal Plan

All waste contaminated with **(S)-MCOPPB** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated gloves, weigh boats, paper towels, and other disposable items should be collected in a dedicated, clearly labeled, sealed waste bag or container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour **(S)-MCOPPB** waste down the drain.[\[12\]](#)
- Disposal: Dispose of all waste through your institution's environmental health and safety (EHS) office, following all local and national regulations.

Quantitative Data and Physical Properties

The following table summarizes available data for MCOPPB, the parent compound of **(S)-MCOPPB**.

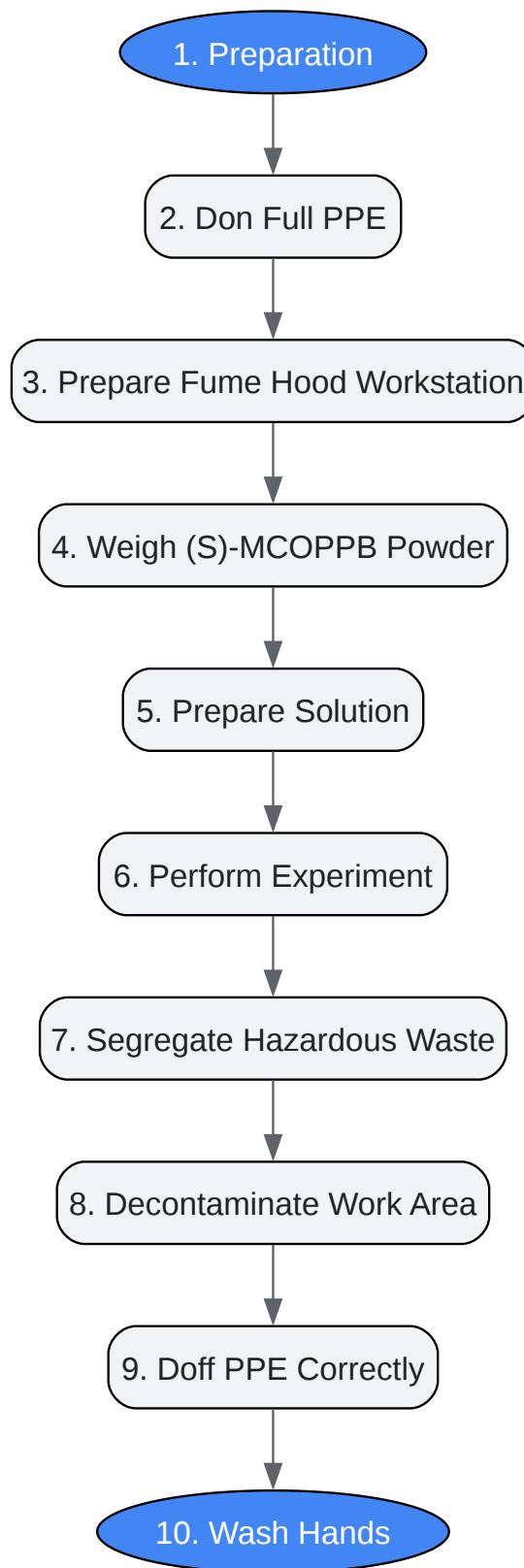
Property	Value	Source(s)
Chemical Name	1-[1-(1-methylcyclooctyl)-4-piperidinyl]-2-[(3R)-3-piperidinyl]-1H-benzimidazole	[3][13]
Molecular Formula	C ₂₆ H ₄₀ N ₄ (as free base)	[3]
Molecular Weight	408.62 g/mol (as free base)	[2]
Appearance	White to off-white solid powder	[2]
Solubility	Soluble in Water (\geq 13 mg/mL for trihydrochloride hydrate), Soluble in DMSO	[2][3]
Storage Temperature	Room temperature for the trihydrochloride hydrate form; -20°C for long-term storage of solutions.	[3]
Biological Activity	Potent NOP receptor agonist with a pKi of 10.07.[13] Highly selective over other opioid receptors.[2][3]	[2][3][13]

Visualized Workflows

The following diagrams illustrate the decision-making process for PPE selection and the general workflow for handling **(S)-MCOPPB**.

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Caption: PPE selection workflow for **(S)-MCOPPB**.



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Caption: General experimental workflow for handling **(S)-MCOPPB**.

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